

An In-depth Technical Guide to 2-Chloro-4-(2-methylphenyl)benzonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-(2-methylphenyl)benzonitrile

CAS No.: 1349059-34-2

Cat. No.: B577706

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Chloro-4-(2-methylphenyl)benzonitrile**, a biaryl nitrile of significant interest in medicinal chemistry and materials science. By integrating foundational chemical principles with practical, field-proven insights, this document serves as an essential resource for professionals engaged in drug discovery, process development, and advanced chemical synthesis.

Introduction: The Strategic Importance of Biaryl Nitriles

Biaryl scaffolds are privileged structures in modern drug discovery, appearing in numerous top-selling pharmaceuticals.^[1] Their conformational flexibility and ability to engage in multiple binding interactions make them ideal cores for designing potent and selective therapeutic agents. The nitrile functional group, a versatile pharmacophore, can act as a hydrogen bond

acceptor, a bioisostere for other functional groups, and a key reactive handle for further molecular elaboration.[2] **2-Chloro-4-(2-methylphenyl)benzonitrile**, combining these two key features, represents a valuable building block for the synthesis of complex molecular architectures, particularly as an intermediate in the development of novel therapeutics.[3] Its structural similarity to o-tolylbenzonitrile (OTBN), a critical precursor for the multi-billion dollar "sartan" class of antihypertensive drugs, underscores its potential in pharmaceutical research and development.[4][5]

Nomenclature and Physicochemical Properties

A precise understanding of the molecule's fundamental properties is the cornerstone of its effective application in research and development.

Property	Value	Source
IUPAC Name	2-Chloro-4-(2-methylphenyl)benzonitrile	N/A
Synonyms	2-Chloro-4-(o-tolyl)benzonitrile	N/A
CAS Number	1349059-34-2	N/A
Molecular Formula	C ₁₄ H ₁₀ ClN	N/A
Molecular Weight	227.69 g/mol	N/A
Predicted Boiling Point	375.9±39.0 °C (at 760 mmHg)	N/A
Predicted Density	1.19±0.1 g/cm ³	N/A
Predicted pKa	-3.99±0.10	N/A

Synthesis and Mechanistic Insights: The Suzuki-Miyaura Cross-Coupling Approach

The construction of the C-C bond between the two aryl rings is the key challenge in the synthesis of **2-Chloro-4-(2-methylphenyl)benzonitrile**. The Suzuki-Miyaura cross-coupling reaction is the industry-standard method for this transformation due to its high efficiency, functional group tolerance, and relatively mild reaction conditions.[6][7][8]

Reaction Rationale and Optimization

The logical synthetic disconnection for **2-Chloro-4-(2-methylphenyl)benzonitrile** points to two primary starting materials: an appropriately substituted chlorobenzonitrile and a tolylboronic acid derivative. For this synthesis, 2-chloro-4-bromobenzonitrile is the ideal starting material due to the differential reactivity of the C-Br and C-Cl bonds in palladium-catalyzed cross-coupling reactions. The C-Br bond will undergo oxidative addition with the palladium(0) catalyst much more readily than the more stable C-Cl bond, allowing for selective coupling at the 4-position.

Experimental Protocol: A Validated Approach

The following protocol is a representative procedure for the synthesis of **2-Chloro-4-(2-methylphenyl)benzonitrile** via a Suzuki-Miyaura cross-coupling reaction, adapted from established methods for analogous biaryl compounds.^[4]

Materials:

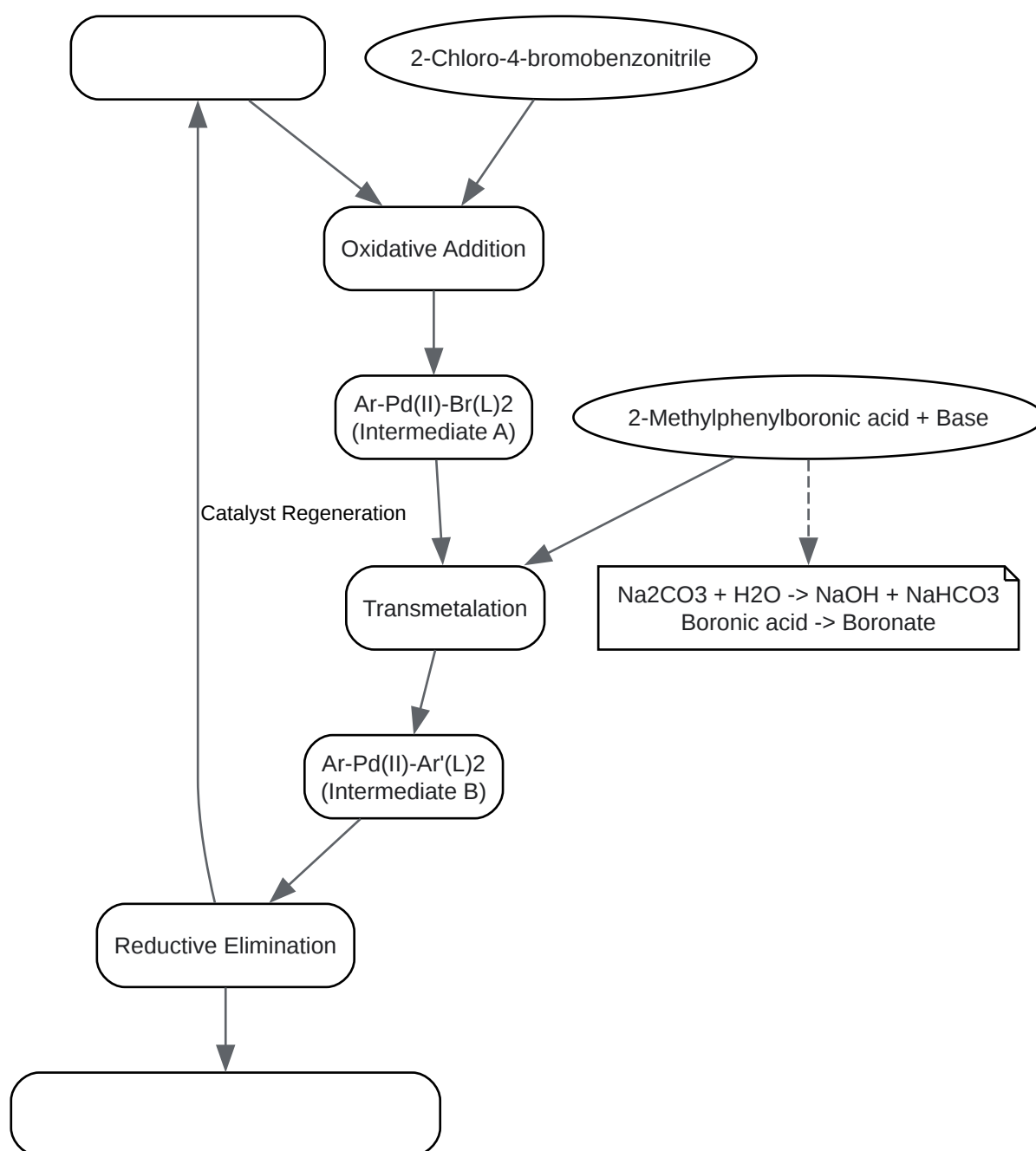
- 2-Chloro-4-bromobenzonitrile
- 2-Methylphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Sodium carbonate (Na_2CO_3)
- Toluene
- Ethanol
- Water
- Argon or Nitrogen gas (for inert atmosphere)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a nitrogen/argon inlet, combine 2-chloro-4-bromobenzonitrile (1.0 eq), 2-methylphenylboronic acid (1.2 eq), and sodium carbonate (2.0 eq).
- **Solvent Addition:** Add a degassed 3:1:1 mixture of toluene, ethanol, and water to the flask. The solvent volume should be sufficient to ensure effective stirring.
- **Catalyst Addition:** To the stirred mixture, add palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq).
- **Inerting:** Purge the reaction flask with nitrogen or argon for 10-15 minutes to ensure an inert atmosphere.
- **Reaction:** Heat the reaction mixture to reflux (approximately 85-95 °C) with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC). The reaction is typically complete within 4-8 hours.
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash with water and brine. Separate the organic layer, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the organic phase under reduced pressure to yield the crude product. Purify the crude material by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **2-Chloro-4-(2-methylphenyl)benzonitrile** as a pure solid.

Mechanistic Pathway

The Suzuki-Miyaura coupling proceeds through a well-established catalytic cycle.



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Caption: Catalytic cycle of the Suzuki-Miyaura reaction.

Structural Characterization and Analytical Methods

Rigorous characterization is essential to confirm the identity and purity of the synthesized compound. The following spectroscopic data are predicted based on the known spectral characteristics of similar biaryl nitrile compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.70-7.50 (m, 3H): Aromatic protons on the chlorobenzonitrile ring.
 - δ 7.40-7.20 (m, 4H): Aromatic protons on the tolyl ring.
 - δ 2.25 (s, 3H): Methyl protons of the tolyl group.
- ^{13}C NMR (101 MHz, CDCl_3):
 - δ 142-138: Quaternary carbons of the biaryl linkage and the carbon bearing the chloro group.
 - δ 135-125: Aromatic CH carbons.
 - δ 118: Nitrile carbon.
 - δ 112: Carbon bearing the cyano group.
 - δ 20.5: Methyl carbon.

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Assignment
~2230	$\text{C}\equiv\text{N}$ stretch (nitrile)
~3100-3000	C-H stretch (aromatic)
~1600-1450	C=C stretch (aromatic)
~1100-1000	C-Cl stretch

Mass Spectrometry (MS)

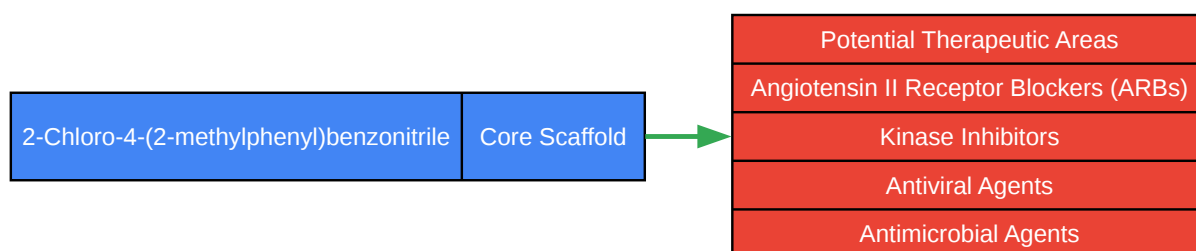
- Expected $[\text{M}]^+$: $m/z = 227.05$ (for $\text{C}_{14}\text{H}_{10}^{35}\text{ClN}$) and 229.05 (for $\text{C}_{14}\text{H}_{10}^{37}\text{ClN}$) in an approximate 3:1 ratio, which is characteristic of a monochlorinated compound.

- Key Fragmentation Pattern: Loss of the methyl group ($[M-15]^+$) and the nitrile group ($[M-26]^+$).

Potential Applications in Drug Development

The structural features of **2-Chloro-4-(2-methylphenyl)benzonitrile** make it a highly attractive intermediate for the synthesis of a variety of pharmacologically active molecules.^[2]

- Sartan Analogues: Its core structure is highly amenable to the synthesis of novel angiotensin II receptor blockers (ARBs) for the treatment of hypertension.
- Kinase Inhibitors: The biaryl scaffold can be elaborated to target various protein kinases that are implicated in cancer and inflammatory diseases.
- Antiviral and Antimicrobial Agents: The benzonitrile moiety is present in several antiviral and antimicrobial compounds, suggesting that derivatives of this molecule could exhibit similar activities.^[2]



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Caption: Potential applications of the core scaffold.

Safety and Handling

As a benzonitrile derivative, **2-Chloro-4-(2-methylphenyl)benzonitrile** should be handled with appropriate safety precautions.^{[9][10][11][12]}

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves (e.g., nitrile or neoprene), and a lab coat.

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

2-Chloro-4-(2-methylphenyl)benzonitrile is a valuable and versatile chemical intermediate with significant potential in the pharmaceutical and chemical industries. Its synthesis via the robust and scalable Suzuki-Miyaura cross-coupling reaction, coupled with its strategic structural features, makes it a key building block for the discovery and development of novel bioactive compounds. This guide provides the foundational knowledge and practical insights necessary for researchers and developers to effectively utilize this promising molecule in their work.

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